

# Application Notes and Protocols for BMS-962212 in In Vivo Thrombosis Models

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## Compound of Interest

Compound Name: BMS-962212

Cat. No.: B606278

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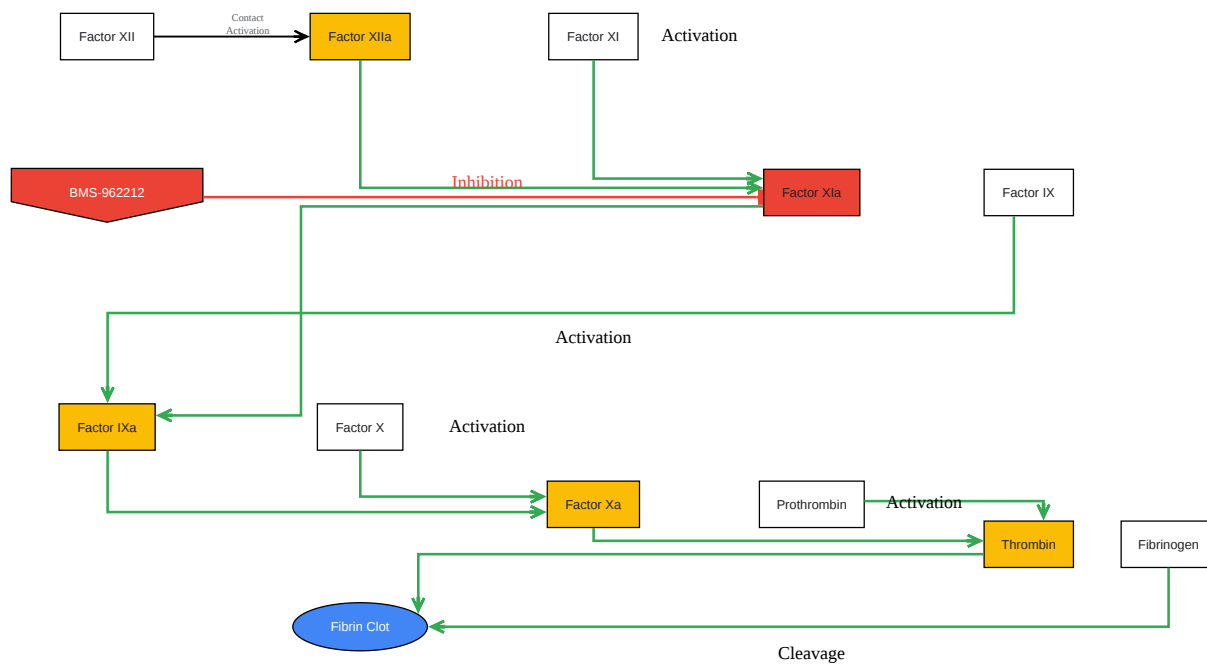
## Introduction

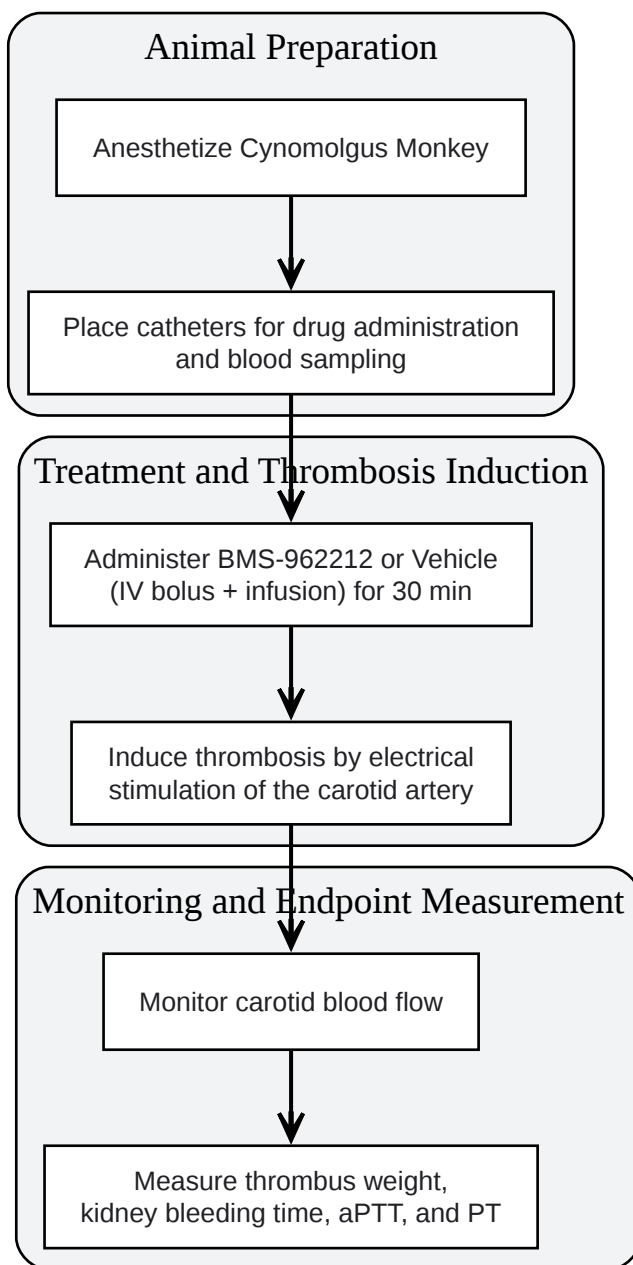
**BMS-962212** is a potent, selective, and reversible small molecule inhibitor of Factor XIa (FXIa), a key enzyme in the intrinsic pathway of the coagulation cascade.<sup>[1]</sup> Targeting FXIa is a promising antithrombotic strategy with the potential for a wider therapeutic window and a reduced risk of bleeding compared to conventional anticoagulants.<sup>[1]</sup> These application notes provide detailed protocols for evaluating the antithrombotic efficacy and hemostatic effects of **BMS-962212** in established non-human primate and rabbit models of thrombosis.

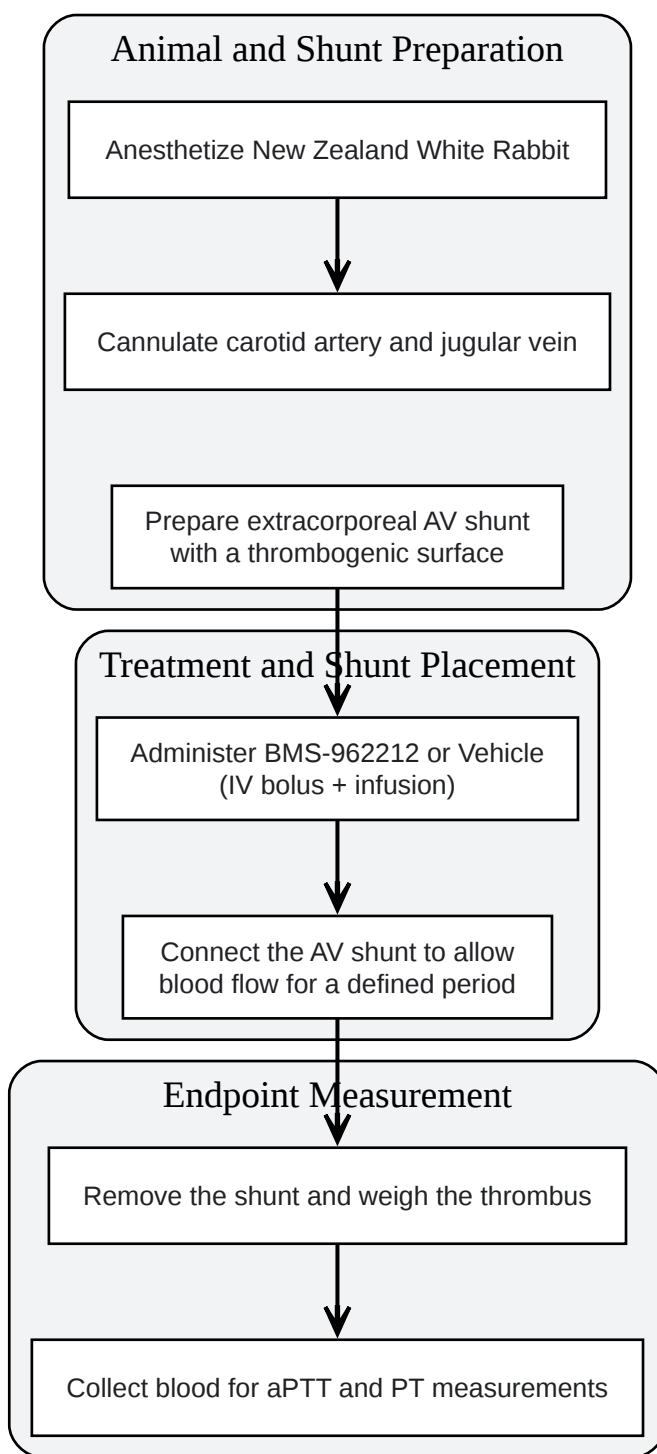
## Mechanism of Action

**BMS-962212** directly binds to the active site of FXIa, preventing the activation of Factor IX to Factor IXa. This interruption of the intrinsic coagulation pathway leads to a reduction in thrombin generation and subsequent fibrin clot formation. Its parenteral administration allows for rapid onset and offset of action, making it suitable for acute care settings.<sup>[1]</sup>

## Signaling Pathway of Factor XIa Inhibition by BMS-962212







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## References

- 1. First-in-human study to assess the safety, pharmacokinetics and pharmacodynamics of BMS-962212, a direct, reversible, small molecule factor XIa inhibitor in non-Japanese and Japanese healthy subjects - PMC [pmc.ncbi.nlm.nih.gov]
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